

An In-depth Technical Guide to 4-Fluoro-4'-methylchalcone

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Compound of Interest

Compound Name: 4-Fluoro-4'-methylchalcone

CAS No.: 13565-38-3

Cat. No.: B1366602

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Introduction

4-Fluoro-4'-methylchalcone is a synthetic organic compound belonging to the chalcone family, which are open-chain flavonoids characterized by a three-carbon α,β -unsaturated carbonyl system linking two aromatic rings. This particular derivative, featuring a fluorine atom on one aromatic ring and a methyl group on the other, has garnered significant interest in both academic and industrial research. The strategic placement of these functional groups enhances its physicochemical properties and biological activity, making it a valuable building block in medicinal chemistry and a promising candidate for materials science applications.^[1] This guide provides a comprehensive overview of its chemical identity, synthesis, spectroscopic characterization, and key applications, with a focus on its utility for researchers in drug development and materials science.

Core Identity and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is fundamental for any research application.

CAS Number and Nomenclature

- CAS Number: 13565-38-3[1][2]
- IUPAC Name: (E)-3-(4-fluorophenyl)-1-(4-methylphenyl)prop-2-en-1-one[2]
- Synonyms:
 - **4-Fluoro-4'-methylchalcone**[2]
 - (2E)-3-(4-fluorophenyl)-1-(p-tolyl)prop-2-en-1-one[2]
 - 2-(4-Fluorobenzal)-4'-methylacetophenone[1]
 - 2-(4-Fluorobenzylidene)-4'-methylacetophenone[1]
 - (E)-3-(4-fluorophenyl)-1-(p-tolyl)prop-2-en-1-one[2]

Physicochemical Data Summary

The key properties of **4-Fluoro-4'-methylchalcone** are summarized in the table below. This data is critical for determining appropriate solvents, storage conditions, and analytical methods.

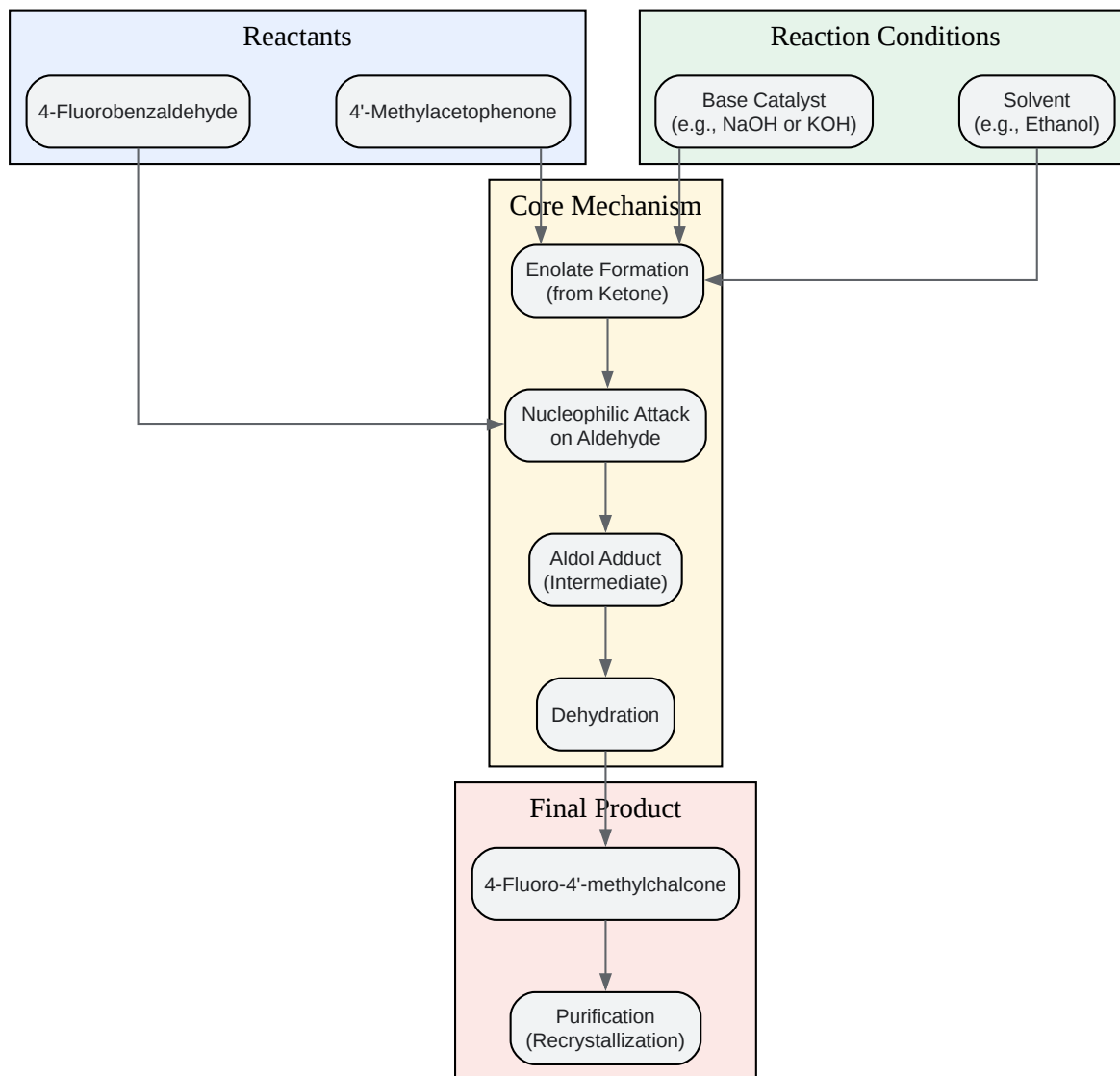
Property	Value	Source
Molecular Formula	C ₁₆ H ₁₃ FO	[1][2]
Molecular Weight	240.28 g/mol	[1]
Appearance	Light orange to yellow to green powder/crystal	[1]
Melting Point	130 - 134 °C	[1]
Purity	≥ 98% (by GC)	[1]
Storage	Store at room temperature	[1]
Monoisotopic Mass	240.095043196 Da	[2]
Topological Polar Surface Area	17.1 Å ²	[2]

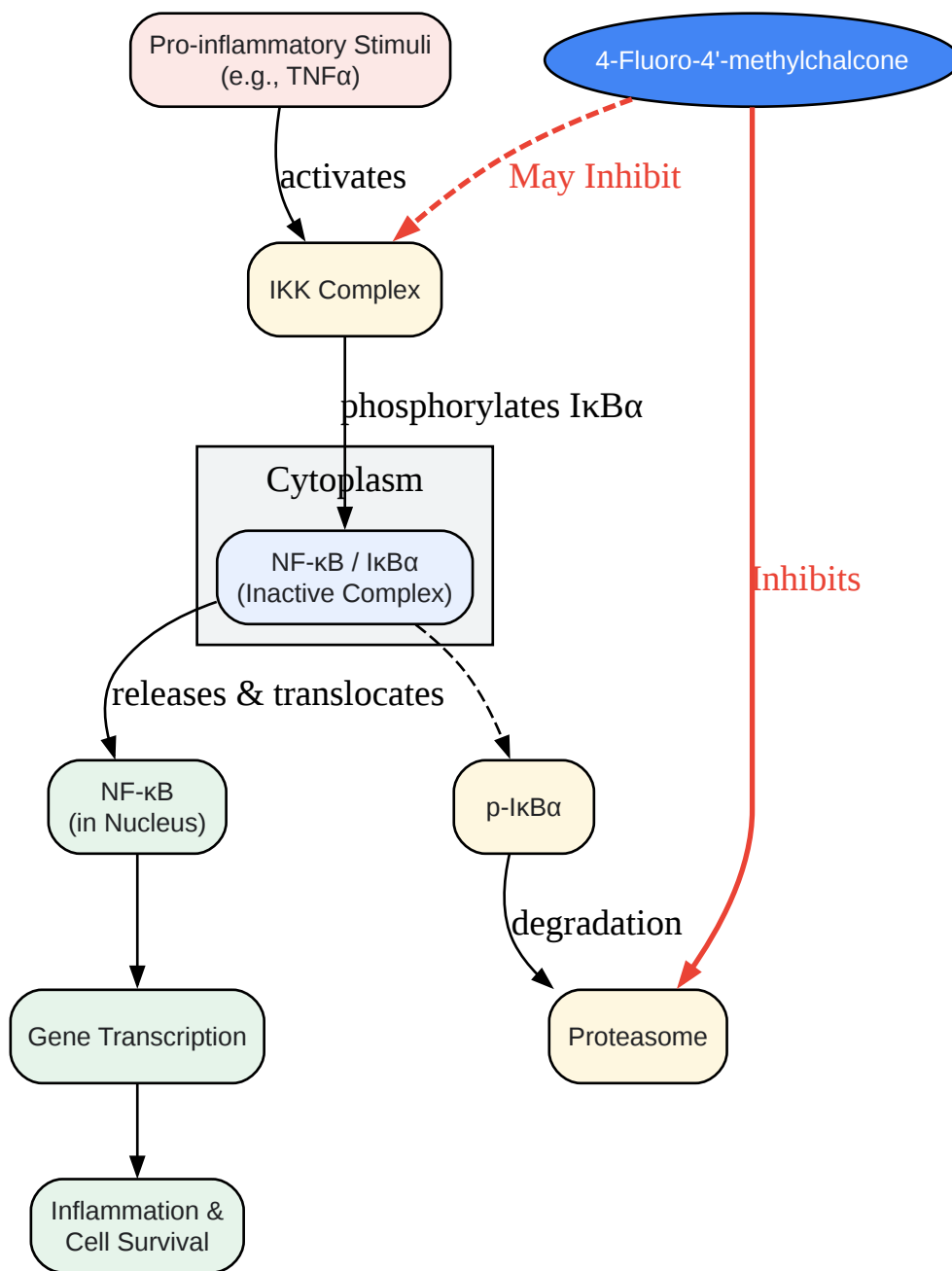
Synthesis and Spectroscopic Characterization

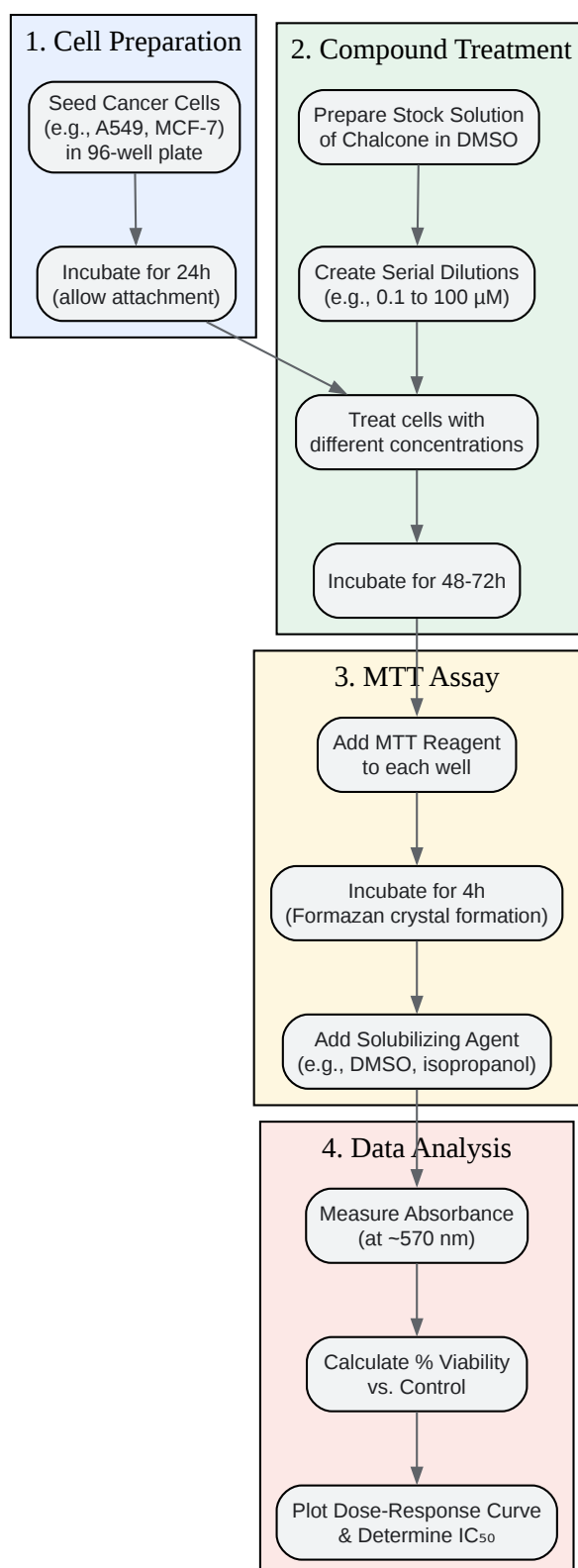
The synthesis of chalcones is a cornerstone of organic chemistry education and research due to its reliability and versatility. The primary route to **4-Fluoro-4'-methylchalcone** is the Claisen-Schmidt condensation.

Synthesis Pathway: Claisen-Schmidt Condensation

This base-catalyzed condensation reaction involves the reaction of an aromatic aldehyde (4-fluorobenzaldehyde) with an aromatic ketone (4'-methylacetophenone). The causality of this reaction hinges on the generation of a nucleophilic enolate from the ketone, which then attacks the electrophilic carbonyl carbon of the aldehyde. Subsequent dehydration of the aldol intermediate yields the stable α,β -unsaturated ketone system characteristic of chalcones.







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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 4-Fluoro-4'-methylchalcone | C16H13FO | CID 5702626 - PubChem [pubchem.ncbi.nlm.nih.gov]
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